

Personal protective equipment for handling 2-Chloro-5-nitroaniline

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Compound of Interest

Compound Name: 2-Chloro-5-nitroaniline

Cat. No.: B146338

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Essential Safety and Handling Guide for 2-Chloro-5-nitroaniline

This guide provides immediate, essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for handling **2-Chloro-5-nitroaniline**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

Property	Value	Source
Appearance	Solid	[1]
Color	Brown	[1]
Melting Point/Freezing Point	133°C (lit.)	[1]
Boiling Point	110°C (lit.)	[1]
Molecular Formula	C6H5ClN2O2	[2]

Hazard Identification and Classification

2-Chloro-5-nitroaniline is classified as a hazardous substance with the following primary hazards[2][3][4]:

- Acute Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE) Requirements

Proper selection and use of PPE are critical to minimize exposure risks. The following table summarizes the required PPE for handling **2-Chloro-5-nitroaniline**.

PPE Category	Specification	Standards/References
Eye and Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[3] [5][6]
Skin Protection	- Fire/flammable resistant and impervious clothing.- Chemical-resistant gloves.	General laboratory practice[3] [5][6]
Respiratory Protection	- For routine handling in a well-ventilated area or fume hood: A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5] [6]- In case of inadequate ventilation or for spill cleanup: A full-face respirator.[3]- For firefighting: A self-contained breathing apparatus (SCBA) is mandatory.[5]	NIOSH, MSHA, EN 149

Operational Plan: Safe Handling and Storage

Adherence to the following procedural steps is mandatory when working with **2-Chloro-5-nitroaniline**.

Engineering Controls and Preparation

- Ventilation: Always handle **2-Chloro-5-nitroaniline** in a well-ventilated area, preferably within a chemical fume hood[3][6].
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order[7].
- Work Area: Cordon off the work area and ensure all necessary PPE is worn correctly before handling the chemical.

Handling Procedures

- Avoid Contact: Avoid all personal contact with the substance, including inhalation of dust[2]. Do not get it in the eyes, on skin, or on clothing[5].
- Prevent Dust Formation: Minimize dust generation and accumulation[5][6]. Use dry clean-up procedures and avoid generating dust during spill cleanup[2].
- Personal Hygiene: Do not eat, drink, or smoke in the handling area[2][3]. Wash hands thoroughly with soap and water after handling[2].
- Contaminated Clothing: Remove contaminated clothing immediately and wash it before reuse[2][3]. Work clothes should be laundered separately[2].

Storage

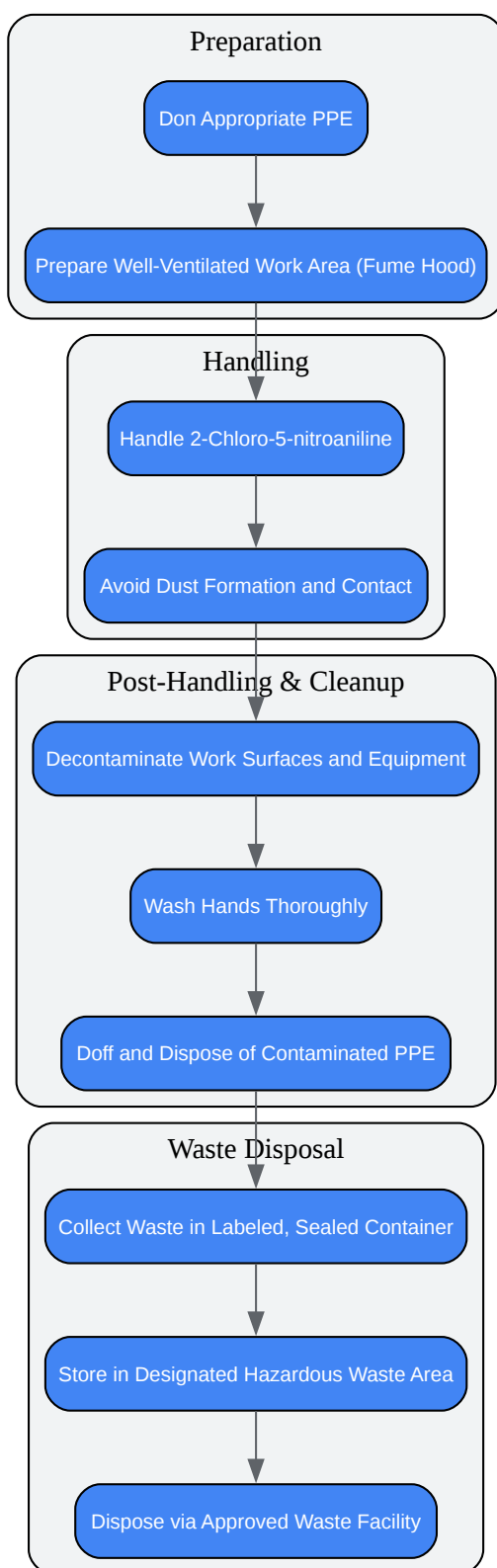
- Container: Keep the container tightly sealed in its original packaging[2][3][4].
- Location: Store in a cool, dry, and well-ventilated area[2][3][4].
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides[3][5].
- Security: Store in a locked-up area[2][3].

Disposal Plan

Waste containing **2-Chloro-5-nitroaniline** must be treated as hazardous waste.

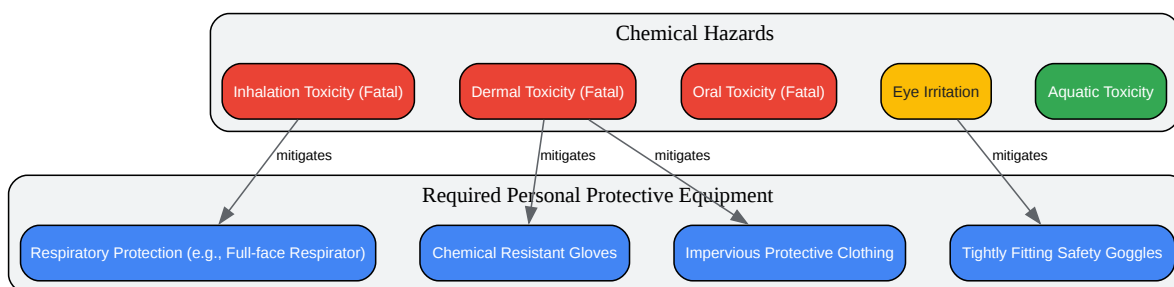
- **Waste Collection:** Collect all waste material (including contaminated PPE, absorbent materials, and empty containers) in designated, clearly labeled, and sealed hazardous waste containers[2]. Do not mix this waste with other waste streams[8].
- **Container Labeling:** Label the waste container with "Hazardous Waste" and the full chemical name: "**2-Chloro-5-nitroaniline**".
- **Disposal:** Dispose of the contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations[2][3]. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste[8].

Visual Safety Guides



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Caption: Workflow for the safe handling of **2-Chloro-5-nitroaniline**.



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Caption: Relationship between hazards and required PPE.

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